

In-Depth Technical Guide: Cyclopropyl(3-methoxyphenyl)methanone

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Compound of Interest

Compound Name: Cyclopropyl(3-methoxyphenyl)methanone

Cat. No.: B034386

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CAS Number: 104271-41-2

This technical guide provides a comprehensive overview of **Cyclopropyl(3-methoxyphenyl)methanone**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development. This document compiles its known chemical and physical properties, safety and handling information, and explores its synthesis. At present, there is limited publicly available information regarding the specific biological activity and associated signaling pathways of this compound.

Chemical and Physical Properties

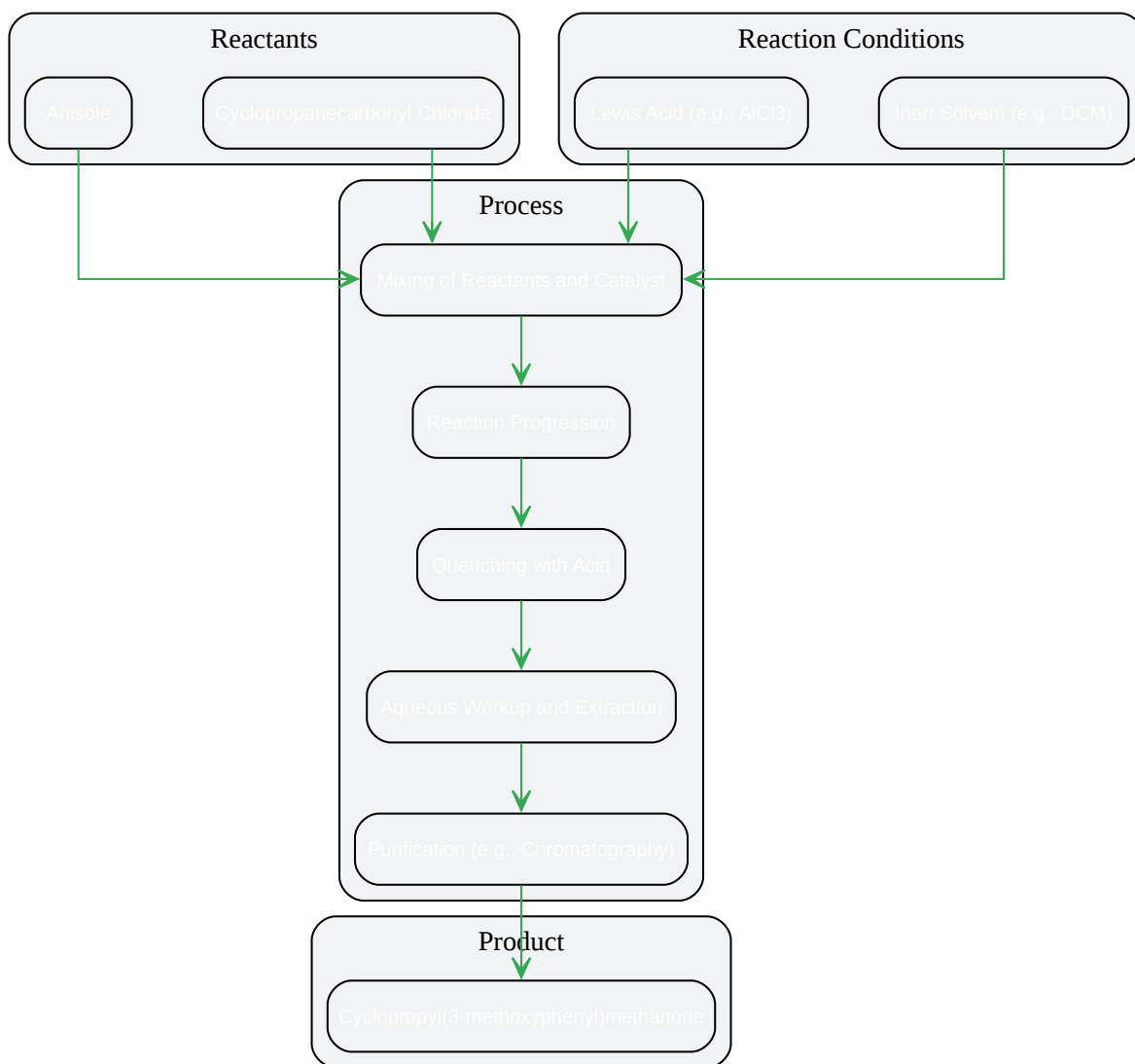
The fundamental properties of **Cyclopropyl(3-methoxyphenyl)methanone** are summarized in the table below, providing a clear reference for laboratory and research applications.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O ₂	[1]
Molecular Weight	176.21 g/mol	[1]
Appearance	Liquid	[2]
Density	1.142 g/cm ³	[1]
Boiling Point	275.5 °C at 760 mmHg	[1]
Flash Point	119.7 °C	[1]
Vapor Pressure	0.00507 mmHg at 25 °C	[1]
Refractive Index	1.563	[1]
Solubility	No data available	[2]
Melting Point	No data available	[2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Cyclopropyl(3-methoxyphenyl)methanone** (CAS 104271-41-2) is not readily available in the public domain, a general approach can be inferred from standard organic chemistry principles and synthesis routes for structurally similar compounds. A plausible method would be a Friedel-Crafts acylation of anisole with cyclopropanecarbonyl chloride, using a Lewis acid catalyst such as aluminum chloride. The meta-directing effect of the methoxy group in anisole under certain conditions could lead to the desired 3-substituted product, although the ortho- and para-isomers are typically favored.

A generalized workflow for such a synthesis is presented below.



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Caption: Generalized workflow for the synthesis of **Cyclopropyl(3-methoxyphenyl)methanone**.

Experimental Protocols

Note: The following is a generalized protocol based on the synthesis of similar compounds and should be adapted and optimized by qualified personnel.

Materials:

- Anisole
- Cyclopropanecarbonyl chloride
- Aluminum chloride (anhydrous)
- Dichloromethane (DCM, anhydrous)
- Hydrochloric acid (1M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Standard laboratory glassware and equipment for inert atmosphere reactions

Procedure:

- To a stirred solution of anisole in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon) at 0 °C, slowly add anhydrous aluminum chloride.
- To this mixture, add cyclopropanecarbonyl chloride dropwise, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by a suitable method (e.g., TLC or GC-MS).

- Upon completion, carefully quench the reaction by slowly pouring it into a flask containing ice and 1M HCl.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired product.

Biological Activity and Signaling Pathways

As of the date of this document, there is no publicly available scientific literature detailing the biological activity, pharmacological properties, or mechanism of action of **Cyclopropyl(3-methoxyphenyl)methanone**. Consequently, no specific signaling pathways involving this compound have been identified.

Given the absence of data, a diagram illustrating a signaling pathway or experimental workflow related to its biological effects cannot be provided. Researchers interested in this compound would need to conduct initial biological screenings to determine its potential therapeutic applications or toxicological profile.

Safety and Handling

Cyclopropyl(3-methoxyphenyl)methanone is described as a liquid that may cause irritation and could be harmful if inhaled, comes into contact with skin, or is swallowed.^[2] Standard laboratory safety precautions should be observed when handling this compound.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are recommended.
- Skin Protection: Wear appropriate protective gloves and a lab coat.
- Respiratory Protection: Handle in a well-ventilated area or in a chemical fume hood.

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move the person into fresh air.
- If swallowed: Rinse mouth with water. Do NOT induce vomiting.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

- 1. Synthesis of (Het)aryl 2-(2-hydroxyaryl)cyclopropyl Ketones | MDPI [mdpi.com]
- 2. WO2005051904A2 - Novel processes for the synthesis of cyclopropyl compounds - Google Patents [patents.google.com]
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